

Bay 65-1942 (R form) CAS number and molecular weight

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Compound of Interest

Compound Name: Bay 65-1942 (R form)

Cat. No.: B3330891

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In-Depth Technical Guide: Bay 65-1942 (R form)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Bay 65-1942 (R form)**, a selective and ATP-competitive inhibitor of I κ B kinase β (IKK β). This document outlines its chemical properties, mechanism of action, relevant signaling pathways, and detailed experimental protocols for its application in both in vitro and in vivo research settings.

Core Compound Data

Quantitative data for **Bay 65-1942 (R form)** is summarized in the table below for easy reference.

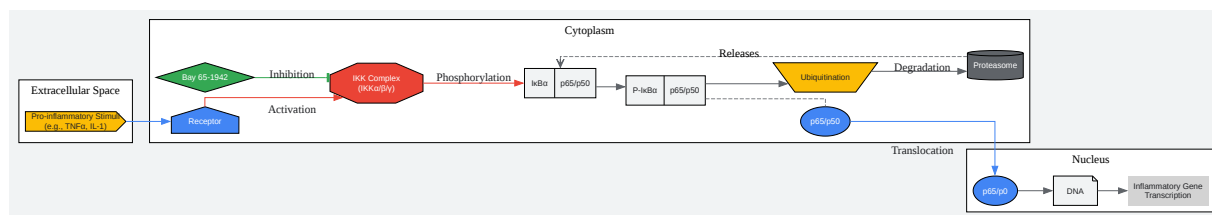
| Property | Value |
|-------------------|--|
| CAS Number | 758683-21-5[1][2][3][4] |
| Molecular Weight | 395.45 g/mol [3][5][6] |
| Molecular Formula | C ₂₂ H ₂₅ N ₃ O ₄ [5][6] |

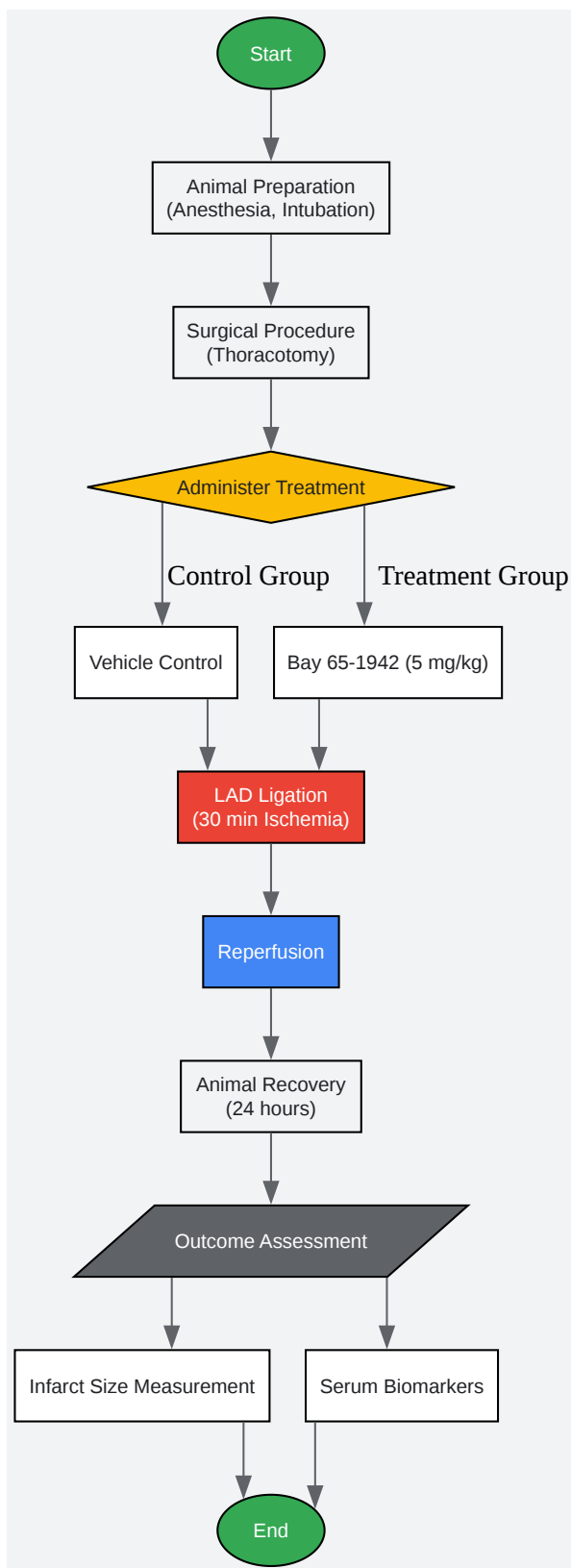
Mechanism of Action and Signaling Pathway

Bay 65-1942 is a potent and selective ATP-competitive inhibitor of IKK β , a key kinase in the canonical nuclear factor- κ B (NF- κ B) signaling pathway.^{[2][7]} The canonical NF- κ B pathway is a critical regulator of inflammatory responses, cell survival, and proliferation.

In this pathway, stimuli such as pro-inflammatory cytokines (e.g., TNF α , IL-1) or pathogen-associated molecular patterns (PAMPs) lead to the activation of the IKK complex, which comprises the catalytic subunits IKK α and IKK β , and the regulatory subunit NEMO (IKK γ).^[8] IKK β -mediated phosphorylation of the inhibitor of κ B (I κ B α) on serine residues 32 and 36 triggers the ubiquitination and subsequent proteasomal degradation of I κ B α .^{[8][9]} This degradation unmasks the nuclear localization signal on the p65/p50 NF- κ B heterodimer, allowing its translocation to the nucleus where it binds to specific DNA sequences and initiates the transcription of target genes involved in inflammation and cell survival.

By competitively binding to the ATP-binding pocket of IKK β , Bay 65-1942 blocks the phosphorylation of I κ B α , thereby preventing its degradation and keeping the NF- κ B complex sequestered in the cytoplasm.^{[2][7]} This ultimately leads to the downregulation of NF- κ B-mediated gene transcription.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. chemdiv.com [chemdiv.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Application of Multiplexed Kinase Inhibitor Beads to Study Kinome Adaptations in Drug-Resistant Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 5. selleckchem.com [selleckchem.com]
- 6. abmole.com [abmole.com]
- 7. journals.physiology.org [journals.physiology.org]
- 8. Targeting IKK β in Cancer: Challenges and Opportunities for the Therapeutic Utilisation of IKK β Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 9. babraham.ac.uk [babraham.ac.uk]
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